

# Application Notes and Protocols: Clomipramine for Research

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## Compound of Interest

Compound Name: **Closiramine**

Cat. No.: **B1614964**

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A Guide for Researchers, Scientists, and Drug Development Professionals

Note on Nomenclature: The compound "**Closiramine**" was not identified in scientific literature. It is presumed that the intended compound is Clomipramine, a well-documented tricyclic antidepressant with emerging applications in cancer research. These application notes and protocols are based on Clomipramine.

## Sourcing and Purchasing Research-Grade Clomipramine

Clomipramine hydrochloride for research purposes can be procured from various reputable chemical suppliers. It is crucial to obtain high-purity compounds to ensure the reliability and reproducibility of experimental results. Below is a list of suppliers offering research-grade Clomipramine hydrochloride. Researchers should request a Certificate of Analysis (CoA) to verify the purity and identity of the compound.

Supplier	Product Name	Purity	CAS Number	Notes
MedChemExpress	Clomipramine hydrochloride	>98%	17321-77-6	For research use only. Not for human use.
Selleck Chemicals	Clomipramine HCl	≥98%	17321-77-6	For research use only. Not for human use.
Cayman Chemical	Clomipramine (hydrochloride)	≥98%	17321-77-6	Not for human or veterinary use.
Sigma-Aldrich	Clomipramine hydrochloride	≥98% (HPLC)	17321-77-6	For research and development use only.
Thermo Scientific	Clomipramine hydrochloride	≥95.0% (HPLC)	17321-77-6	For research use only.
TargetMol	Clomipramine hydrochloride	99.47%	17321-77-6	For research purposes only.

## Mechanism of Action and Signaling Pathways

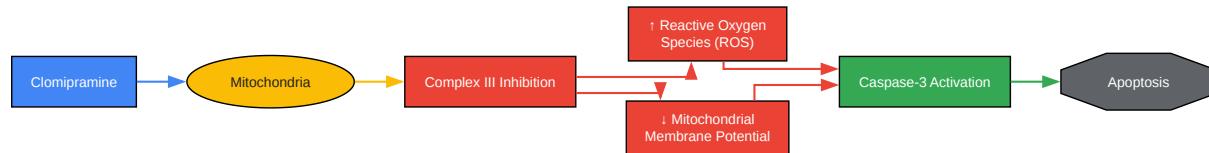
Clomipramine is a tricyclic antidepressant that primarily acts as a potent serotonin reuptake inhibitor.<sup>[1][2]</sup> Its mechanism of action in the context of cancer research is multifaceted and involves the induction of apoptosis through mitochondrial pathways and the modulation of autophagy.<sup>[3][4]</sup>

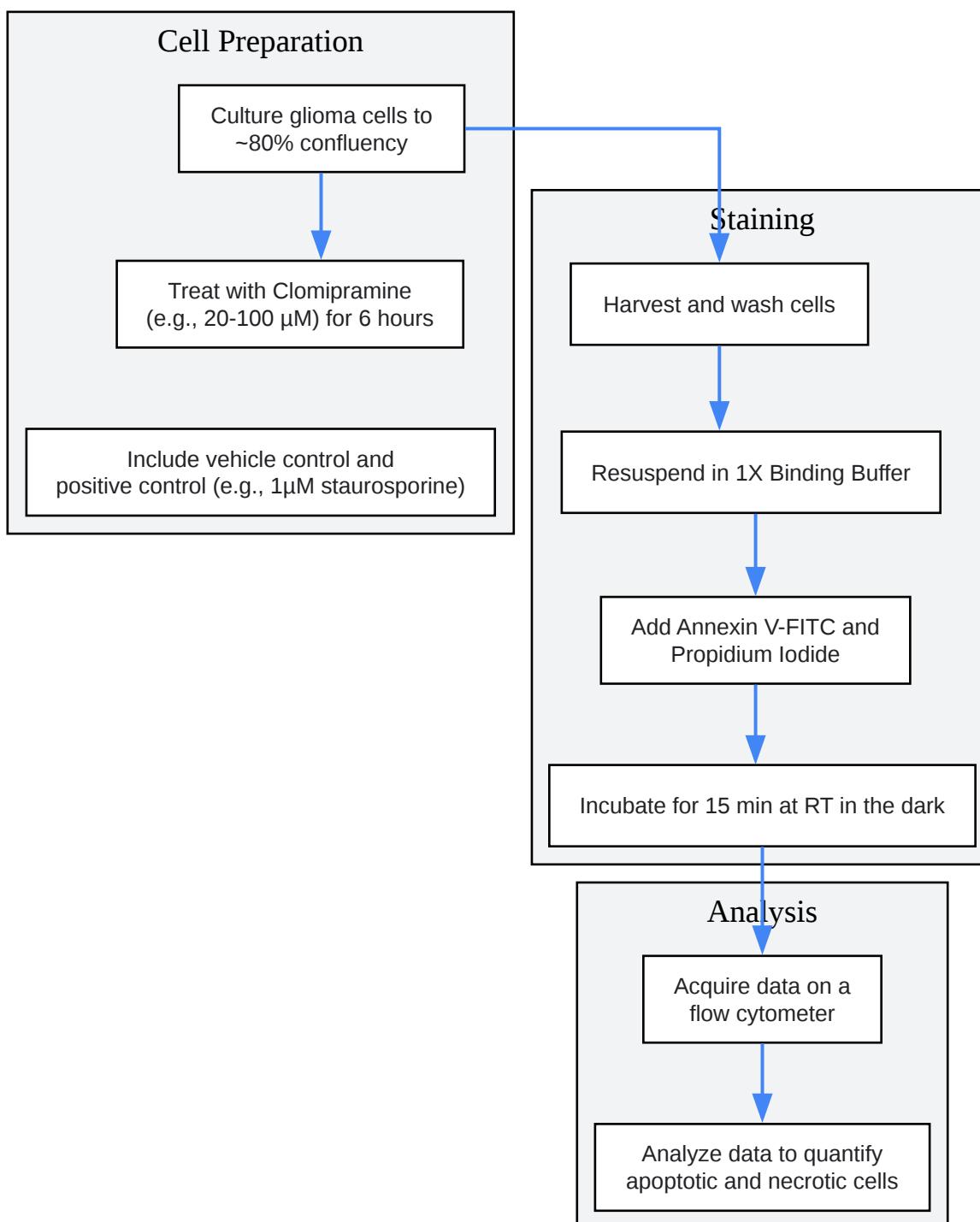
**Mitochondrially-Mediated Apoptosis:** Clomipramine has been shown to selectively kill neoplastic glial cells while leaving normal brain cells unaffected.<sup>[5]</sup> It targets the mitochondria of tumor cells, leading to the inhibition of mitochondrial complex III activity.<sup>[4]</sup> This results in a decrease in mitochondrial membrane potential, an increase in reactive oxygen species (ROS), and subsequent activation of caspase-3, a key executioner of apoptosis.<sup>[4][6]</sup>

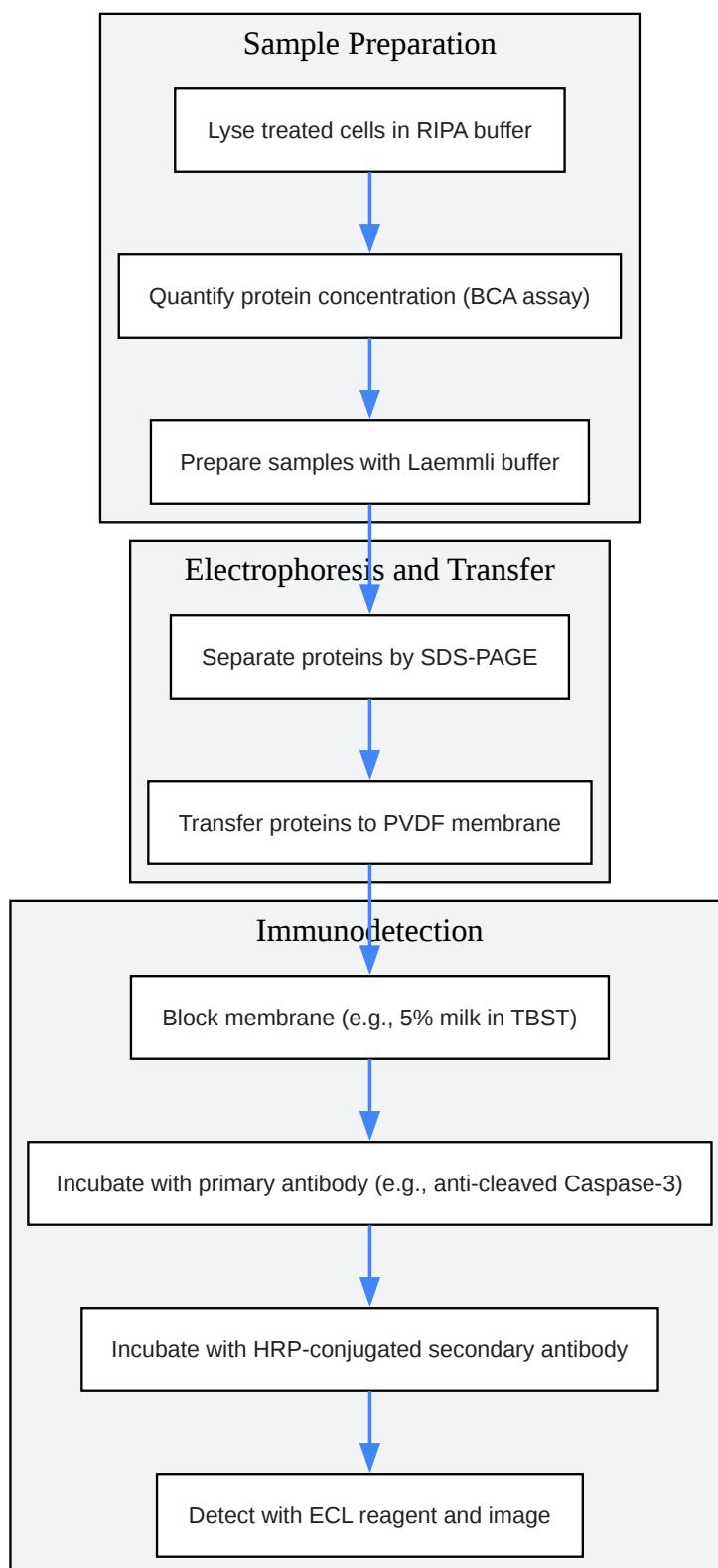
**Modulation of Autophagy:** Clomipramine can interfere with the autophagic flux in cancer cells. <sup>[1]</sup> By blocking the degradation of the autophagic cargo, it can decrease the stemness potential

of cancer stem cells and enhance the cytotoxic effects of conventional chemotherapeutic agents.<sup>[7]</sup>

## Signaling Pathway of Clomipramine-Induced Apoptosis





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